

Ethylene Glycol-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethylene glycol-d4

Cat. No.: B119926

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Ethylene Glycol-d4**, a deuterated analog of ethylene glycol. This document outlines its chemical properties, applications, and detailed experimental protocols for its use in quantitative analysis.

Core Chemical Data

Ethylene glycol-d4 is a stable, isotopically labeled form of ethylene glycol, widely utilized in scientific research, particularly in analytical and metabolic studies. Its physical and chemical properties are summarized below.

Property	Value	References
CAS Number	2219-51-4	[1][2]
Molecular Formula	C ₂ H ₂ D ₄ O ₂	[3]
Molecular Weight	66.09 g/mol	[3]
Appearance	Clear, colorless liquid	[3]
Boiling Point	196-198 °C	[3]
Melting Point	-13 °C	[3]
Density	1.184 g/mL at 25 °C	[3]
Synonyms	1,1,2,2-Tetradeuterioethane-1,2-diol, Ethylene-d ₄ Glycol	[3]

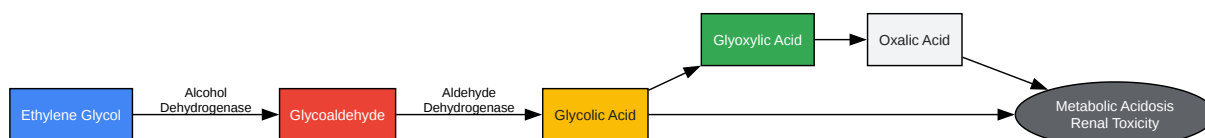
Applications in Research and Drug Development

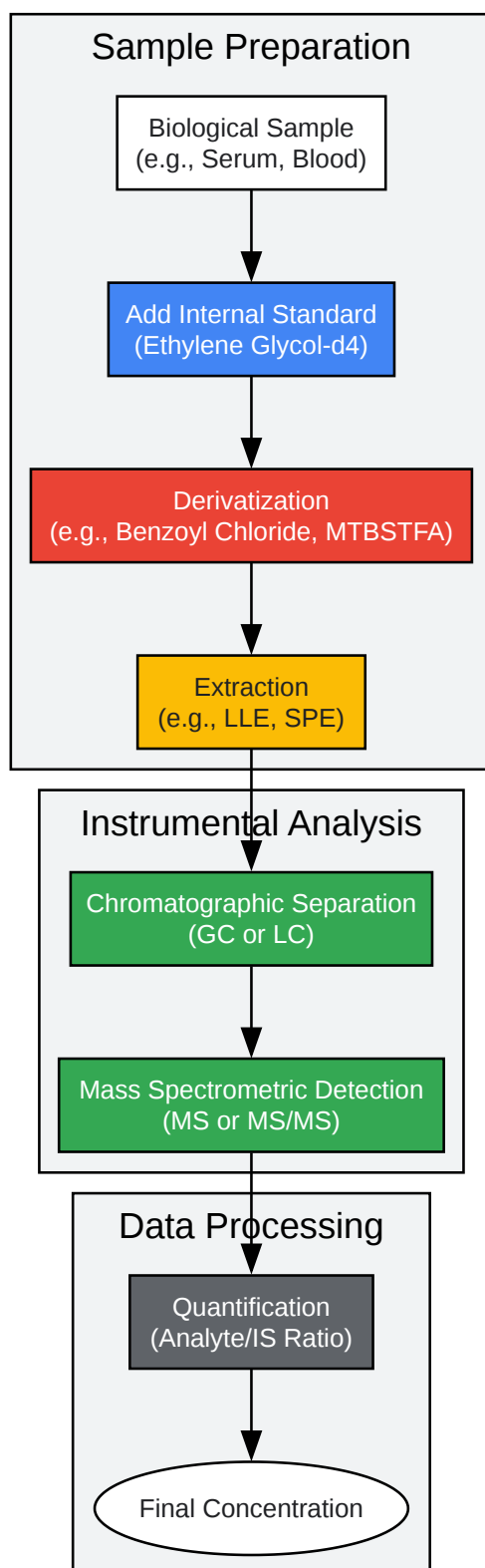
Ethylene glycol-d₄ serves as a crucial tool in various scientific disciplines due to its unique properties as a stable isotope-labeled compound.

- **Internal Standard:** Its most common application is as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The known concentration of **ethylene glycol-d₄** allows for accurate quantification of its non-deuterated counterpart in complex biological matrices like serum and urine.[1][3]
- **Tracer in Metabolic Studies:** In drug development and toxicology research, it is used as a tracer to investigate the metabolic fate of ethylene glycol.[4] By tracking the deuterated metabolites, researchers can gain insights into the absorption, distribution, metabolism, and excretion (ADME) of the parent compound.
- **NMR Solvent:** As a deuterated solvent, it finds application in Nuclear Magnetic Resonance (NMR) spectroscopy for specific research purposes.[5]

Metabolic Pathway of Ethylene Glycol

The metabolism of ethylene glycol is a critical aspect of its toxicology. The parent compound itself has relatively low toxicity, but its metabolites are responsible for the associated adverse health effects, primarily metabolic acidosis and renal injury.^[6]^[7] The metabolic pathway, which predominantly occurs in the liver, is initiated by the enzyme alcohol dehydrogenase.^[4]^[7]





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